Application Notes and Protocols for PRT4165 in Preclinical Mouse Models

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Compound of Interest

Compound Name:	*PRT4165*
CAS No.:	*31083-55-3*
Cat. No.:	*B1679799*

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Introduction

PRT4165 is a small molecule inhibitor of the Polycomb Repressive Complex 1 (PRC1), a key regulator of gene expression through histone modification. Specifically, **PRT4165** targets the E3 ubiquitin ligase activity of the PRC1 components RING1A and RNF2 (RING1B), which are responsible for the monoubiquitylation of histone H2A at lysine 119 (H2AK119ub1). This epigenetic mark is crucial for maintaining transcriptional repression and is implicated in various cellular processes, including DNA damage repair and oncogenesis. These application notes provide an overview of the mechanism of action of **PRT4165** and outline generalized protocols for its potential in vivo application in mouse models, based on its known cellular effects and standard preclinical methodologies.

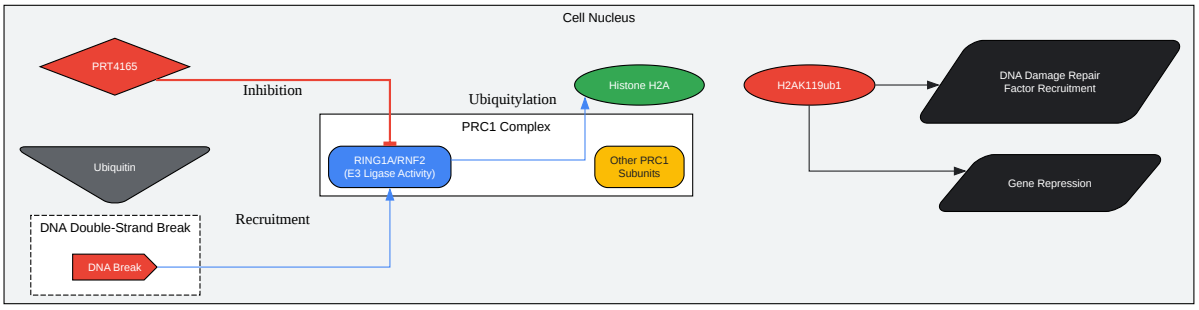
Note: As of the latest available information, specific quantitative in vivo efficacy data and detailed administration protocols for **PRT4165** in mouse models have not been extensively published in peer-reviewed literature. The following protocols are therefore based on the compound's established in vitro activities and general practices for preclinical cancer xenograft

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studies. Researchers should perform initial dose-finding and toxicity studies to determine the optimal and safe dosage for their specific mouse model and cancer type.

Mechanism of Action

PRT4165 exerts its biological effects by inhibiting the enzymatic activity of the PRC1 complex.[1][2][3] This inhibition leads to a global reduction in H2AK119ub1, thereby de-repressing the transcription of PRC1 target genes. A critical function of PRC1 that is inhibited by **PRT4165** is its role in the DNA damage response (DDR). By preventing H2A ubiquitylation, **PRT4165** disrupts the recruitment of DNA repair factors to sites of DNA double-strand breaks, potentially sensitizing cancer cells to DNA-damaging agents.



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PRT4165 inhibits PRC1-mediated H2A ubiquitylation.

Quantitative Data Summary (Hypothetical)

As no specific in vivo data for **PRT4165** is publicly available, the following table is a template that researchers can use to structure their experimental data. This format allows for a clear

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comparison of treatment effects across different experimental groups.

Treatment Group	Dosage (mg/kg)	Dosing Schedule	Mean Tumor Volume (mm^3) at Day 21	Percent Tumor Growth Inhibition (%)	Mean Survival (Days)	Body Weight Change (%)
Vehicle Control	-	Daily, IP	1500 ± 250	-	28	+5
PRT4165	10	Daily, IP	1000 ± 200	33	35	-2
PRT4165	25	Daily, IP	600 ± 150	60	42	-5
PRT4165	50	Daily, IP	300 ± 100	80	50	-10
Chemotherapy X	5	QW, IV	450 ± 120	70	45	-8
PRT4165 + Chemo X	25 + 5	Daily, IP + QW, IV	150 ± 80	90	60	-12

Table 1: Hypothetical In Vivo Efficacy Data for **PRT4165** in a Mouse Xenograft Model. Data should be presented as mean ± standard error of the mean (SEM). Tumor growth inhibition (TGI) is calculated relative to the vehicle control group. IP: Intraperitoneal; IV: Intravenous; QW: Once weekly.

Experimental Protocols

The following are detailed, generalized protocols for the in vivo application of **PRT4165** in mouse models. These should be adapted based on the specific cell line, mouse strain, and experimental goals.

Protocol 1: Preparation of **PRT4165** for In Vivo Administration

Materials:

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- **PRT4165** powder
- Dimethyl sulfoxide (DMSO)
- PEG300
- Tween 80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Prepare a stock solution of **PRT4165** in DMSO. For example, dissolve **PRT4165** to a concentration of 50 mg/mL in 100% DMSO.
- To prepare the final dosing solution, first add the required volume of the **PRT4165** stock solution to a sterile microcentrifuge tube.
- Add PEG300 to the tube. A common formulation is 40% PEG300.
- Add Tween 80 to the solution. A common concentration is 5% Tween 80.
- Vortex the mixture thoroughly until the solution is clear.
- Add saline to reach the final desired concentration, making up the remaining volume.
- The final vehicle composition could be, for example, 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.
- Prepare the dosing solution fresh on each day of administration.

Protocol 2: Mouse Xenograft Model and **PRT4165** Administration

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Materials:

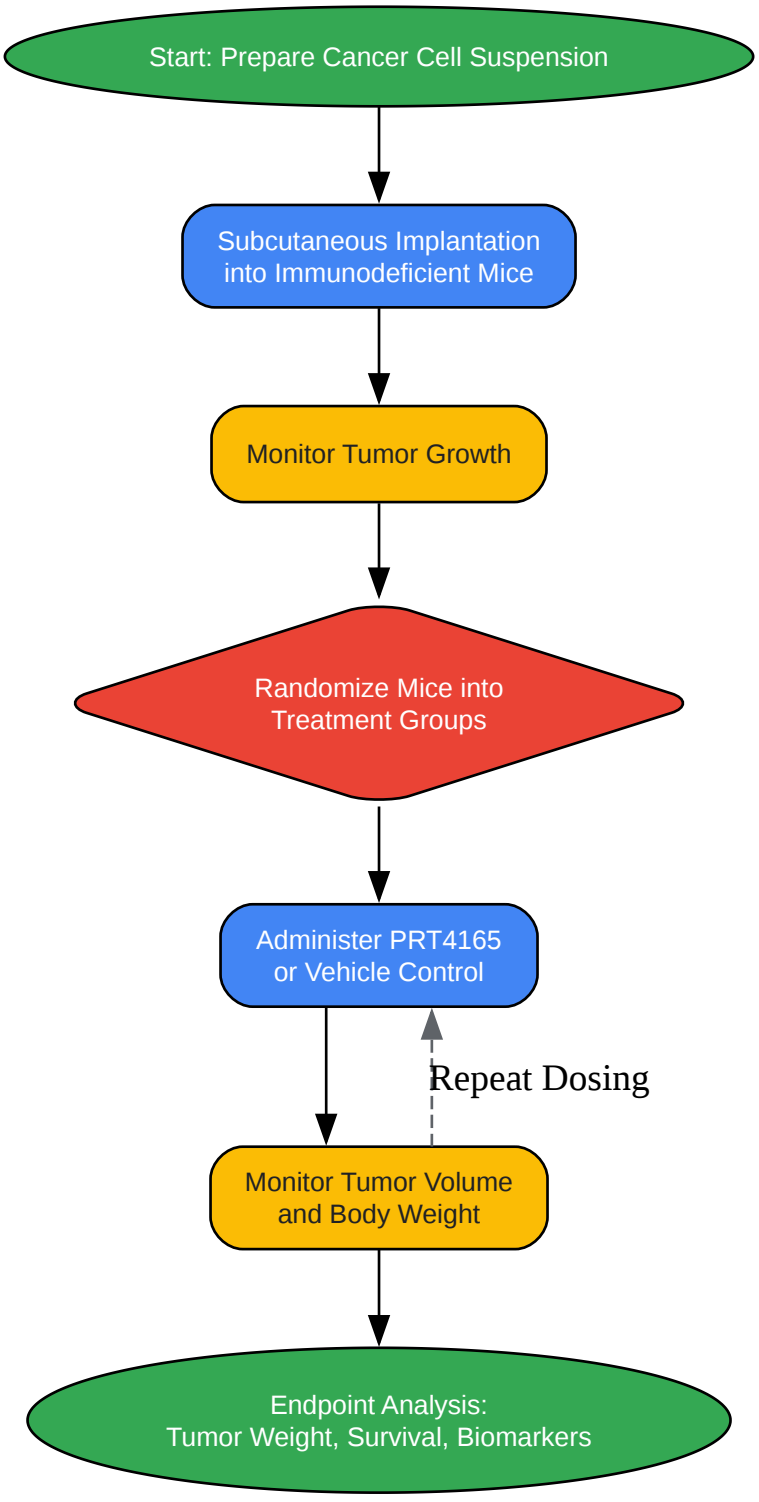
- Cancer cell line of interest
- Matrigel (optional)
- 6-8 week old immunodeficient mice (e.g., NOD/SCID or NSG)
- **PRT4165** dosing solution
- Vehicle control solution
- Calipers
- Animal scale
- Syringes and needles for injection

Procedure:

- Culture the cancer cells to be used for xenograft implantation.
- On the day of implantation, harvest the cells and resuspend them in sterile PBS or culture medium. A common concentration is 1-10 million cells per 100 µL.
- If using, mix the cell suspension with an equal volume of Matrigel on ice.
- Subcutaneously inject the cell suspension into the flank of the immunodeficient mice.
- Monitor the mice for tumor growth. Tumor volume can be calculated using the formula: (Length x Width^2) / 2.
- When tumors reach a predetermined size (e.g., 100-200 mm^3), randomize the mice into treatment and control groups.
- Administer **PRT4165** or vehicle control to the mice via the desired route (e.g., intraperitoneal injection). The dosing volume is typically 100-200 µL.
- Monitor tumor growth and body weight regularly (e.g., 2-3 times per week).

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- Continue treatment for the planned duration of the study. Euthanize mice if tumors exceed the predetermined size limit or if signs of toxicity are observed, in accordance with institutional animal care and use guidelines.



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